

Application Notes and Protocols for cis-3-Octene

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Compound of Interest

Compound Name: *cis-3-Octene*

Cat. No.: B076891

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **cis-3-Octene** in a laboratory setting. The information is compiled from various safety data sheets and chemical property databases to ensure best practices are followed.

Chemical and Physical Properties

cis-3-Octene is a colorless, highly flammable liquid.^[1] It is crucial to be aware of its physical and chemical properties to handle it safely.

Property	Value	Source
CAS Number	14850-22-7	[1] [2] [3]
Molecular Formula	C ₈ H ₁₆	[1] [2]
Molecular Weight	112.22 g/mol	[2]
Appearance	Colorless to almost colorless clear liquid	[2] [4]
Boiling Point	123 °C	[1] [4]
Melting Point	-126 °C	[1] [4]
Density	0.72 g/mL	[1] [4]
Flash Point	17 °C	[1] [4]
Vapor Pressure	17.9 mmHg at 25°C	[1] [5]
Refractive Index	1.4120 to 1.4150	[4]
Purity	>98.0% (GC)	[2]

Safety and Hazard Information

cis-3-Octene is classified as a hazardous substance. The following table summarizes its GHS hazard and precautionary statements.

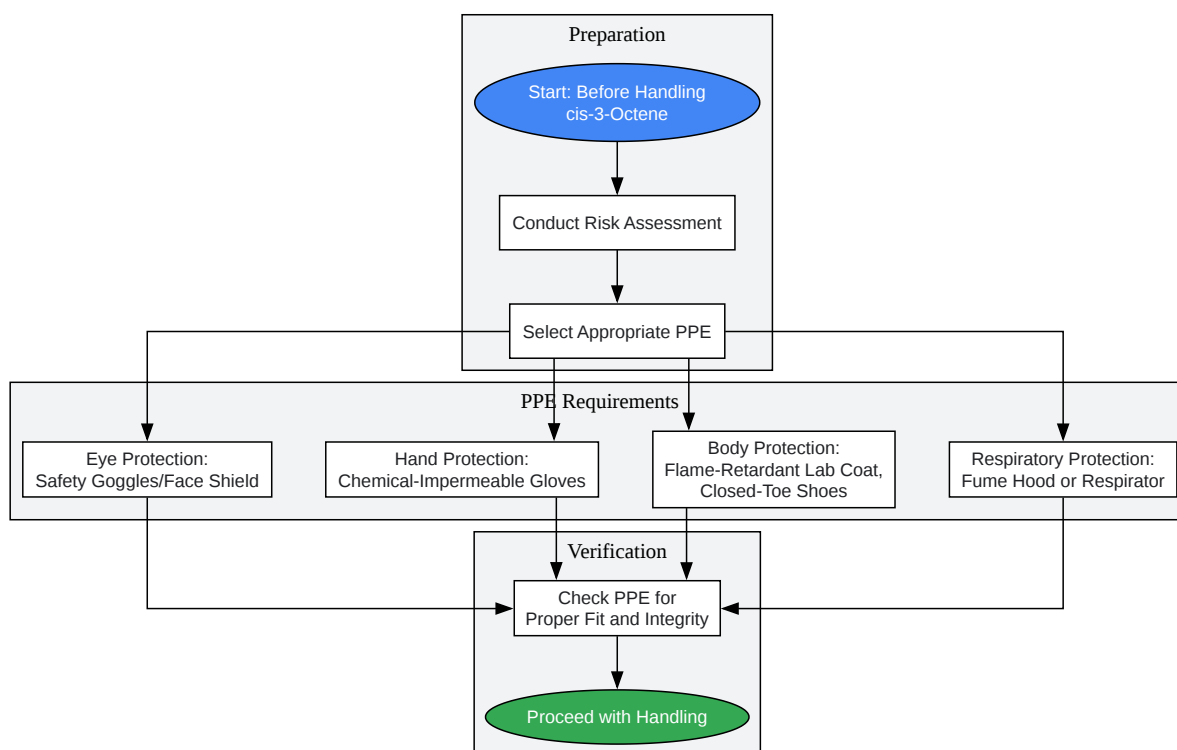
GHS Classification	Statement
Hazard Statements	H225: Highly flammable liquid and vapor. H304: May be fatal if swallowed and enters airways.
Precautionary Statements	Prevention: P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[6] P233: Keep container tightly closed.[6] P240: Ground/bond container and receiving equipment.[6] P241: Use explosion-proof electrical/ventilating/lighting equipment.[6] P242: Use only non-sparking tools.[6] P243: Take precautionary measures against static discharge.[6] P280: Wear protective gloves/eye protection/face protection. Response: P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P331: Do NOT induce vomiting. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P370+P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. Storage: P403+P235: Store in a well-ventilated place. Keep cool.[6] P405: Store locked up. Disposal: P501: Dispose of contents/container to an approved waste disposal plant.

Detailed Protocols

A risk assessment should be conducted before handling **cis-3-Octene** to determine the necessary PPE. The following is a general guideline:

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber).
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are required.

- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

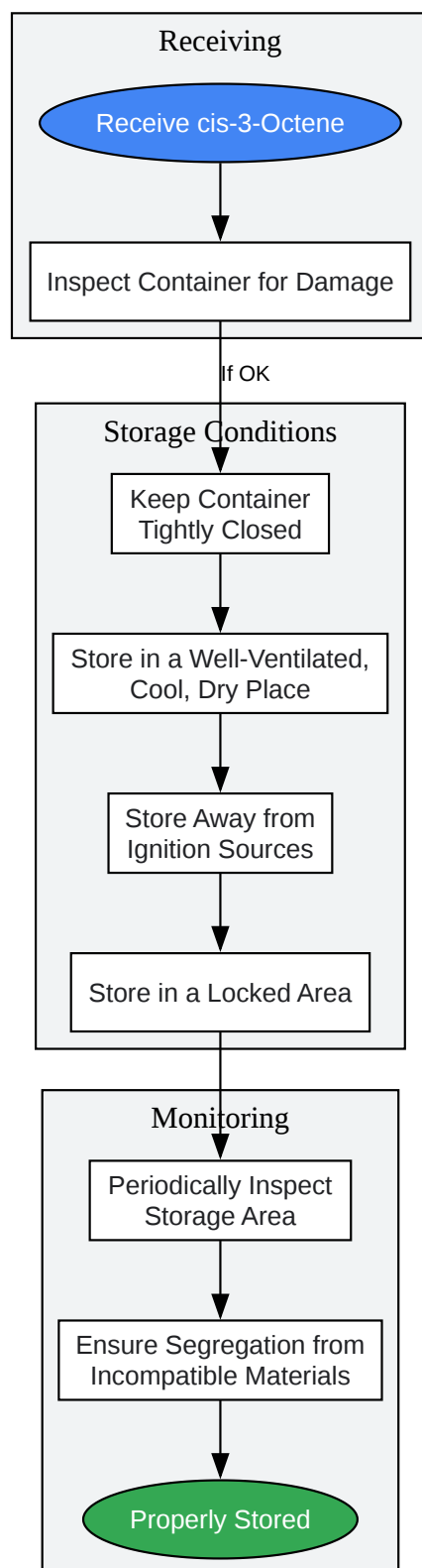


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Caption: Personal Protective Equipment (PPE) selection workflow.

Proper storage is critical to maintain the stability of ***cis*-3-Octene** and prevent accidents.

- Container: Keep the container tightly closed.[\[7\]](#)
- Location: Store in a well-ventilated, cool, and dry place.[\[7\]](#) The storage area should be clearly identified and away from incompatible materials such as oxidizing agents and acids.
[\[7\]](#)
- Ignition Sources: Store away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)
- Equipment: Use non-sparking ventilation systems and explosion-proof equipment in the storage area.[\[7\]](#)
- Security: Store in a locked-up area with access restricted to authorized personnel.[\[7\]](#)



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Caption: Storage protocol for **cis-3-Octene**.

Due to its high flammability, all handling procedures must be designed to minimize the risk of ignition.

- Work Area: Handle in a well-ventilated area, preferably inside a chemical fume hood.[3]
- Grounding: Ground and bond the container and receiving equipment to prevent static discharge.[7]
- Tools: Use only non-sparking tools.[3]
- Dispensing: When transferring the liquid, pour slowly to minimize splashing and the generation of static electricity.
- Avoidance: Avoid contact with skin and eyes and inhalation of vapors.[3][7]
- Hygiene: Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[7]

In the event of a spill, follow these procedures:

- Evacuation: Evacuate personnel from the immediate area.[3]
- Ignition Sources: Remove all sources of ignition.[3]
- Ventilation: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so.
- Absorption: For small spills, absorb with an inert, non-combustible material (e.g., sand, earth, vermiculite).
- Collection: Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[3]
- Cleanup: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.

- If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor. If vomiting occurs, keep the head low so that stomach content doesn't get into the lungs.
- If on Skin (or hair): Immediately remove all contaminated clothing. Rinse skin with plenty of water or shower.
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If symptoms persist, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Stability and Reactivity

While specific reactivity data is limited in the provided search results, general precautions should be taken:

- Chemical Stability: The material is stable under recommended storage conditions.
- Conditions to Avoid: Avoid heat, flames, sparks, and other sources of ignition.[3]
- Incompatible Materials: Keep away from strong oxidizing agents and acids.
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide and carbon dioxide.[8]
- Hazardous Reactions: No information on hazardous reactions was available in the search results.[3]

Disposal Considerations

Dispose of **cis-3-Octene** and its container in accordance with local, regional, and national regulations. The substance should be sent to an approved waste disposal plant. Do not allow it to enter drains or waterways.

This document is intended as a guide and should be supplemented with a thorough review of the Safety Data Sheet (SDS) provided by the supplier and a comprehensive, institution-specific risk assessment before use.

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